An In-depth Technical Guide to N-cyclopropylcyclohexanamine Hydrochloride

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Compound of Interest

Compound Name:	*N-cyclopropylcyclohexanamine hydrochloride*
CAS No.:	*874-64-6*
Cat. No.:	*B1519793*

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CAS Number: 874-64-6

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This technical guide provides a comprehensive overview of **N-cyclopropylcyclohexanamine hydrochloride**, a secondary amine of interest in synthetic and medicinal chemistry. This document moves beyond a simple data sheet to offer in-depth, field-proven insights into its synthesis, characterization, and potential applications, grounded in established chemical principles.

Chemical Identity and Physicochemical Properties

N-cyclopropylcyclohexanamine hydrochloride is the salt form of the secondary amine N-cyclopropylcyclohexanamine. The hydrochloride salt enhances the compound's stability and aqueous solubility, making it more suitable for research and development applications.

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Property	Value	Source
CAS Number	874-64-6	[1]
Molecular Formula	$C_9H_{18}ClN$	[1]
Molecular Weight	175.70 g/mol	[1]
Synonyms	N-cyclopropylcyclohexanamine HCl	[1]
SMILES	C1CCC(CC1)NC2CC2.Cl	[1]
CAS No. (Free Base)	824-82-8	
Molecular Formula (Free Base)	$C_9H_{17}N$	
Molecular Weight (Free Base)	139.24 g/mol	[2]

Synthesis of N-cyclopropylcyclohexanamine Hydrochloride: A Validated Approach

The synthesis of **N-cyclopropylcyclohexanamine hydrochloride** is most efficiently achieved through a two-step process: reductive amination to form the free base, followed by salt formation. This approach is widely applicable in organic synthesis for the preparation of secondary amines.

Step 1: Reductive Amination of Cyclohexanone with Cyclopropylamine

Reductive amination is a powerful method for forming carbon-nitrogen bonds. The reaction of cyclohexanone with cyclopropylamine, in the presence of a selective reducing agent, yields the desired N-cyclopropylcyclohexanamine. Sodium triacetoxyborohydride ($NaBH(OAc)_3$) is the reagent of choice for this transformation due to its mildness and high selectivity for the iminium ion intermediate over the starting ketone, which minimizes the formation of cyclohexanol as a byproduct.[3]

Reaction Scheme:

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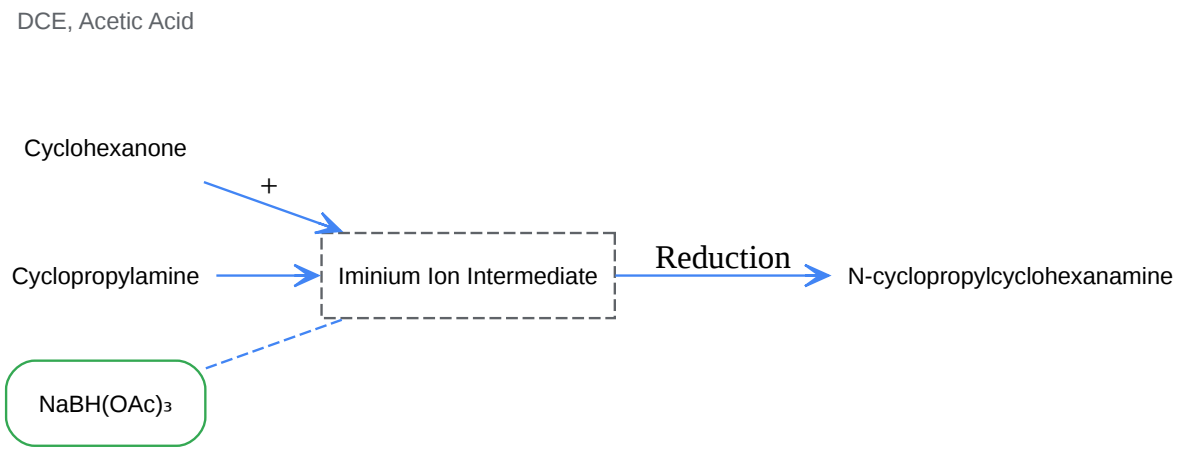

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Caption: Reductive amination workflow.

Detailed Experimental Protocol:

- Reaction Setup: To a solution of cyclohexanone (1.0 eq) in an anhydrous aprotic solvent such as 1,2-dichloroethane (DCE) or tetrahydrofuran (THF), add cyclopropylamine (1.1 eq).
- Iminium Ion Formation: Add glacial acetic acid (1.2 eq) to the mixture to catalyze the formation of the iminium ion. Stir the reaction mixture at room temperature for 30-60 minutes.
- Reduction: Slowly add sodium triacetoxyborohydride (1.5 eq) in portions to the stirring solution. The addition may be slightly exothermic, and the rate of addition should be controlled to maintain the reaction temperature below 30°C.
- Reaction Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 2-12 hours).
- Workup: Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).

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- Purification of the Free Base: Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. After filtration, concentrate the solvent under reduced pressure to yield the crude N-cyclopropylcyclohexanamine. The free base can be purified by flash column chromatography on silica gel if necessary.

Step 2: Formation of the Hydrochloride Salt

The purified N-cyclopropylcyclohexanamine free base is converted to its hydrochloride salt to improve its handling and stability.

Protocol for Hydrochloride Salt Formation:

- Dissolution: Dissolve the purified N-cyclopropylcyclohexanamine in a minimal amount of a suitable anhydrous solvent, such as diethyl ether or ethyl acetate.
- Acidification: Add a solution of hydrogen chloride (HCl) in a compatible solvent (e.g., 2 M HCl in diethyl ether or gaseous HCl) dropwise to the stirred solution of the amine until precipitation is complete.
- Isolation: Collect the precipitated solid by vacuum filtration.
- Washing and Drying: Wash the solid with cold, anhydrous diethyl ether to remove any residual impurities and dry under vacuum to yield **N-cyclopropylcyclohexanamine hydrochloride** as a crystalline solid.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of the synthesized **N-cyclopropylcyclohexanamine hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary tool for structural elucidation. While experimental spectra for this specific compound are not readily available in the public domain, predicted spectra can provide valuable guidance for characterization.

Predicted ^{1}H NMR Spectrum (500 MHz, DMSO-d_6):

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- ~9.0-8.0 ppm (broad s, 2H): Protons of the ammonium group (NH_2^+).
- ~3.0-2.8 ppm (m, 1H): Methine proton on the cyclohexyl ring attached to the nitrogen.
- ~2.5-2.3 ppm (m, 1H): Methine proton on the cyclopropyl ring.
- ~2.0-1.0 ppm (m, 10H): Methylene protons of the cyclohexyl ring.
- ~0.8-0.6 ppm (m, 4H): Methylene protons of the cyclopropyl ring.

Predicted ^{13}C NMR Spectrum (125 MHz, DMSO-d_6):

- ~58-56 ppm: CH carbon of the cyclohexyl ring attached to nitrogen.
- ~32-30 ppm: CH_2 carbons of the cyclohexyl ring adjacent to the CH-N carbon.
- ~30-28 ppm: CH carbon of the cyclopropyl ring.
- ~25-23 ppm: Remaining CH_2 carbons of the cyclohexyl ring.
- ~8-6 ppm: CH_2 carbons of the cyclopropyl ring.

Note: Predicted chemical shifts are estimates and may vary from experimental values. Online prediction tools can be used for more detailed simulations.[4][5][6]

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be developed for the purity assessment of **N-cyclopropylcyclohexanamine hydrochloride**. Due to the lack of a strong chromophore, UV detection at low wavelengths (e.g., 200-210 nm) or the use of a charged aerosol detector (CAD) or evaporative light scattering detector (ELSD) is recommended.

Proposed HPLC Method:

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Parameter	Condition
Column	C18 reversed-phase (e.g., 4.6 x 150 mm, 3.5 µm)
Mobile Phase A	0.1% Trifluoroacetic acid (TFA) in Water
Mobile Phase B	0.1% Trifluoroacetic acid (TFA) in Acetonitrile
Gradient	A suitable gradient from 5% to 95% Mobile Phase B over 15-20 minutes
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at 205 nm or CAD/ELSD
Injection Volume	10 µL

Note: Method development and validation are crucial for accurate and reproducible results. For secondary amines that are difficult to detect, pre-column derivatization with reagents like dansyl chloride or o-phthalaldehyde (OPA) can be employed to enhance UV or fluorescence detection. [7][8]

Potential Applications in Drug Discovery and Development

While specific biological activities for **N-cyclopropylcyclohexanamine hydrochloride** are not extensively documented in publicly available literature, its structural motifs are of interest in medicinal chemistry. The cyclopropyl group is a well-known bioisostere for a phenyl ring or a tert-butyl group and can modulate a compound's metabolic stability and binding affinity. The cyclohexylamine scaffold is present in numerous biologically active molecules.

A patent for cyclopropyl-amide derivatives suggests potential applications in treating a range of disorders, including those related to the central nervous system, which indicates that compounds with a cyclopropyl-amine structure may have therapeutic potential. However, further research is needed to elucidate the specific pharmacological profile of **N-cyclopropylcyclohexanamine hydrochloride**.

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Concluding Remarks

This technical guide provides a comprehensive framework for the synthesis, characterization, and potential exploration of **N-cyclopropylcyclohexanamine hydrochloride**. The detailed protocols and analytical guidance are based on established and reliable chemical principles, offering a solid foundation for researchers and drug development professionals working with this and structurally related compounds. As with any chemical synthesis and analysis, all procedures should be conducted with appropriate safety precautions in a controlled laboratory setting.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-cyclopropylcyclohexanamine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b1519793/docs#an-in-depth-technical-guide-to-n-cyclopropylcyclohexanamine-hydrochloride]

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